

An In-Depth Technical Guide to 2,6-Dinitrobenzaldehyde: Chemical Properties and Structure

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Compound of Interest

Compound Name: **2,6-Dinitrobenzaldehyde**

Cat. No.: **B1206409**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthetic methodologies related to **2,6-dinitrobenzaldehyde**. The information is intended to support research and development activities, particularly in the fields of organic synthesis and medicinal chemistry.

Chemical Properties and Structure

2,6-Dinitrobenzaldehyde is a solid organic compound characterized by a benzene ring substituted with an aldehyde group and two nitro groups at positions 2 and 6.^[1] This substitution pattern significantly influences its chemical reactivity and physical properties.

Physicochemical Properties

A summary of the key physicochemical properties of **2,6-dinitrobenzaldehyde** is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₄ N ₂ O ₅	[2]
Molecular Weight	196.12 g/mol	[1]
Appearance	Yellow crystals	[2]
Melting Point	120-122 °C	
Boiling Point	190 °C at 10 mmHg (for 2,4-dinitrobenzaldehyde)	
Solubility	Almost insoluble in water; soluble in organic solvents such as ethanol and dichloromethane.	[2]
CAS Number	606-31-5	[1]

Structural Information

The structural identifiers for **2,6-dinitrobenzaldehyde** are provided in the table below.

Identifier	String	Reference(s)
SMILES	O=C[C]1=C(C=CC=C1--INVALID-LINK--[O-])--INVALID-LINK--[O-]	
InChI	InChI=1S/C7H4N2O5/c10-4-5-6(8(11)12)2-1-3-7(5)9(13)14/h1-4H	

The structure of **2,6-dinitrobenzaldehyde** is depicted in the following diagram:

Structure of **2,6-Dinitrobenzaldehyde**

Experimental Protocols

Detailed experimental protocols for the synthesis of **2,6-dinitrobenzaldehyde** and its derivatives are not extensively reported in readily available literature. However, general synthetic strategies can be outlined based on established organic chemistry principles and analogous reactions.

Synthesis of 2,6-Dinitrobenzaldehyde from 2,6-Dinitrotoluene

One plausible, albeit not fully detailed, synthetic route involves the oxidation of 2,6-dinitrotoluene.^{[3][4]} This precursor can be obtained from the nitration of o-nitrotoluene.^[4]

Step 1: Nitration of o-Nitrotoluene to 2,6-Dinitrotoluene

A general protocol for the nitration of an aromatic compound involves the use of a nitrating mixture, typically consisting of concentrated nitric acid and sulfuric acid.^[4]

- Materials: o-nitrotoluene, concentrated nitric acid, concentrated sulfuric acid.
- General Procedure:
 - Carefully prepare a mixture of concentrated nitric acid and concentrated sulfuric acid, ensuring the temperature is controlled in an ice bath.
 - Slowly add o-nitrotoluene to the nitrating mixture with constant stirring, maintaining a low temperature.
 - After the addition is complete, allow the reaction to proceed at a controlled temperature.
 - Pour the reaction mixture onto ice to precipitate the product.
 - The resulting mixture of dinitrotoluene isomers (primarily 2,4- and 2,6-dinitrotoluene) can be separated by techniques such as fractional crystallization or chromatography.^[4]

Step 2: Oxidation of 2,6-Dinitrotoluene to **2,6-Dinitrobenzaldehyde**

The oxidation of the methyl group of 2,6-dinitrotoluene to an aldehyde can be achieved through various methods. One cited method is the combined ozonation with hydrogen peroxide and UV

radiation.

- Materials: 2,6-dinitrotoluene, ozone, hydrogen peroxide.
- General Procedure:
 - Dissolve 2,6-dinitrotoluene in a suitable solvent.
 - Subject the solution to ozonation in the presence of hydrogen peroxide and UV irradiation.
 - The reaction progress should be monitored by a suitable analytical technique (e.g., TLC, GC-MS).
 - Upon completion, the product, **2,6-dinitrobenzaldehyde**, needs to be isolated and purified.



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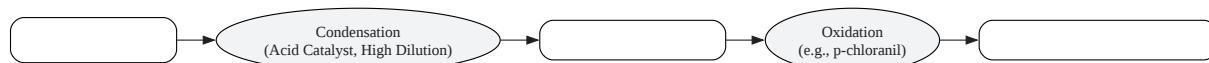
Synthesis of **2,6-Dinitrobenzaldehyde**

Synthesis of Tetrakis(2,6-dinitrophenyl)porphyrin

2,6-Dinitrobenzaldehyde serves as a key precursor in the synthesis of tetrakis(2,6-dinitrophenyl)porphyrin.^[1] This synthesis is typically achieved through a modification of the Lindsey porphyrin synthesis.^{[5][6][7][8]}

- Materials: **2,6-dinitrobenzaldehyde**, pyrrole, a suitable solvent (e.g., dichloromethane), an acid catalyst (e.g., trifluoroacetic acid or $\text{BF}_3 \cdot \text{OEt}_2$), and an oxidizing agent (e.g., p-chloranil or DDQ).^[6]
- General Procedure (Lindsey Synthesis):

- Condensation: In a flask under an inert atmosphere, dissolve **2,6-dinitrobenzaldehyde** and a stoichiometric amount of freshly distilled pyrrole in a large volume of a chlorinated solvent to achieve high dilution.[6] Add a catalytic amount of a strong acid. Stir the reaction at room temperature for a significant duration to allow for the formation of the porphyrinogen intermediate.[5][6]
- Oxidation: Add the oxidizing agent to the reaction mixture and continue stirring. The progress of the oxidation can be monitored by UV-Vis spectroscopy.[6]
- Purification: After the reaction is complete, the solvent is removed, and the crude product is purified, typically by column chromatography.



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Lindsey Porphyrin Synthesis Workflow

Biological Activity and Signaling Pathways

Extensive searches of scientific literature and chemical databases did not yield any specific information regarding the biological activity, pharmacological effects, or involvement in signaling pathways of **2,6-dinitrobenzaldehyde**. While the parent compound, benzaldehyde, has been studied for its cytotoxic and apoptotic effects, these findings cannot be directly extrapolated to its dinitro-substituted derivative.[9] Similarly, the precursor, 2,6-dinitrotoluene, is known to be a genotoxin, but this does not directly inform the biological activity of the aldehyde. [10]

Therefore, at the time of this report, there is no available data to construct diagrams for signaling pathways or to detail any specific roles in drug development beyond its use as a synthetic intermediate.

Safety Information

2,6-Dinitrobenzaldehyde is classified as an irritant.^[2] It is irritating to the eyes, respiratory system, and skin.^[2] Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be strictly followed when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Disclaimer: This document is intended for informational purposes for a technical audience. The provided experimental protocols are generalized and may require optimization. All chemical handling should be performed by trained professionals in accordance with established safety protocols.

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